

# Navigating the Environmental Journey of Octanenitrile: A Technical Guide

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## Compound of Interest

Compound Name: Octanenitrile

Cat. No.: B114854

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An in-depth guide providing a comprehensive overview of the environmental fate of **octanenitrile** has been compiled for researchers, scientists, and drug development professionals. This technical document summarizes key physicochemical properties and degradation pathways, offering valuable insights into the compound's behavior and persistence in the environment.

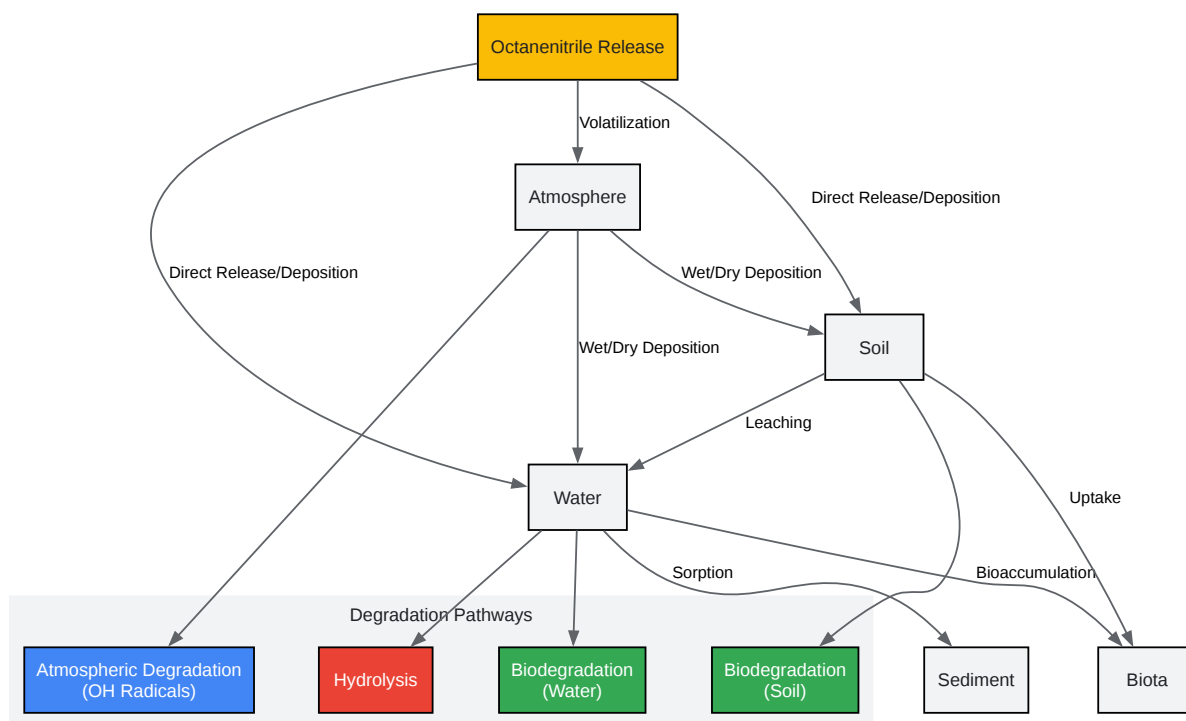
## Physicochemical Properties

**Octanenitrile** (CAS No. 124-12-9), a saturated aliphatic nitrile, is a liquid at room temperature with a boiling point of approximately 205.2°C and a melting point of -45.6°C.[1] It possesses a moderate octanol-water partition coefficient (log Kow) of 2.75, suggesting a potential for bioaccumulation.[1] Its water solubility is estimated to be around 234 mg/L at 25°C.[2] A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C8H15N	
Molecular Weight	125.21 g/mol	[2]
CAS Number	124-12-9	[2]
Boiling Point	205.2 °C	[1]
Melting Point	-45.6 °C	[1]
Vapor Pressure	0.39 mmHg at 25°C	[2]
Water Solubility	234 mg/L at 25°C	[2]
Log Kow (Octanol-Water Partition Coefficient)	2.75	[1]

## Environmental Fate and Degradation

The environmental persistence of **octanenitrile** is governed by a combination of abiotic and biotic degradation processes, as well as its mobility in various environmental compartments. A general overview of its environmental fate is depicted in Figure 1.



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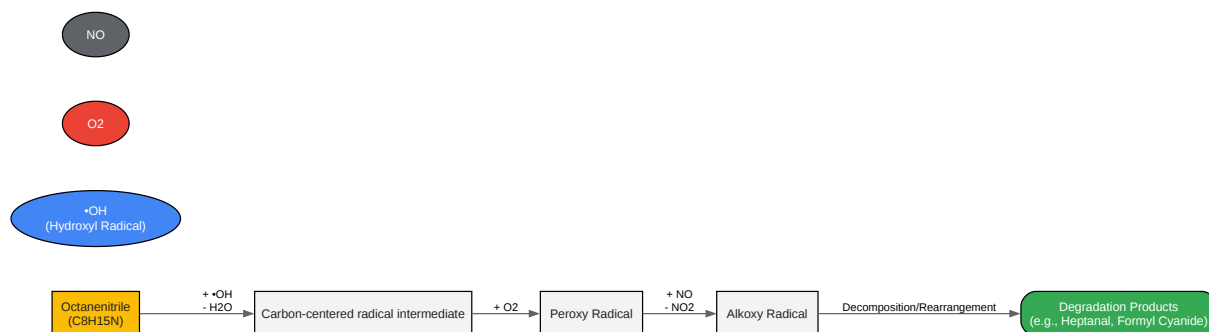
Figure 1: General environmental fate of **octanenitrile**.

## Abiotic Degradation

Abiotic degradation processes, including atmospheric oxidation and hydrolysis, contribute to the transformation of **octanenitrile** in the environment.

**Atmospheric Degradation:** In the atmosphere, **octanenitrile** is expected to be degraded primarily by reaction with photochemically produced hydroxyl (OH) radicals. The estimated atmospheric half-life, based on the rate constant predicted by the AOPWIN™ model within the EPI Suite™, provides an indication of its persistence in air. The primary degradation products

are likely to be smaller organic molecules, carbon dioxide, and nitrogen oxides. The atmospheric degradation pathway is illustrated in Figure 2.



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Figure 2: Atmospheric degradation of **octanenitrile** by hydroxyl radicals.

Hydrolysis: The hydrolysis of the nitrile functional group can occur under both acidic and alkaline conditions, leading to the formation of octanamide and subsequently octanoic acid and ammonia. However, for simple aliphatic nitriles like **octanenitrile**, this process is generally slow under environmental pH conditions (pH 4-9). The EPI Suite™ HYDROWIN™ model indicates that rate constants for hydrolysis cannot be estimated for this structure, suggesting that hydrolysis is not a significant degradation pathway for **octanenitrile** under typical environmental conditions.<sup>[1]</sup>

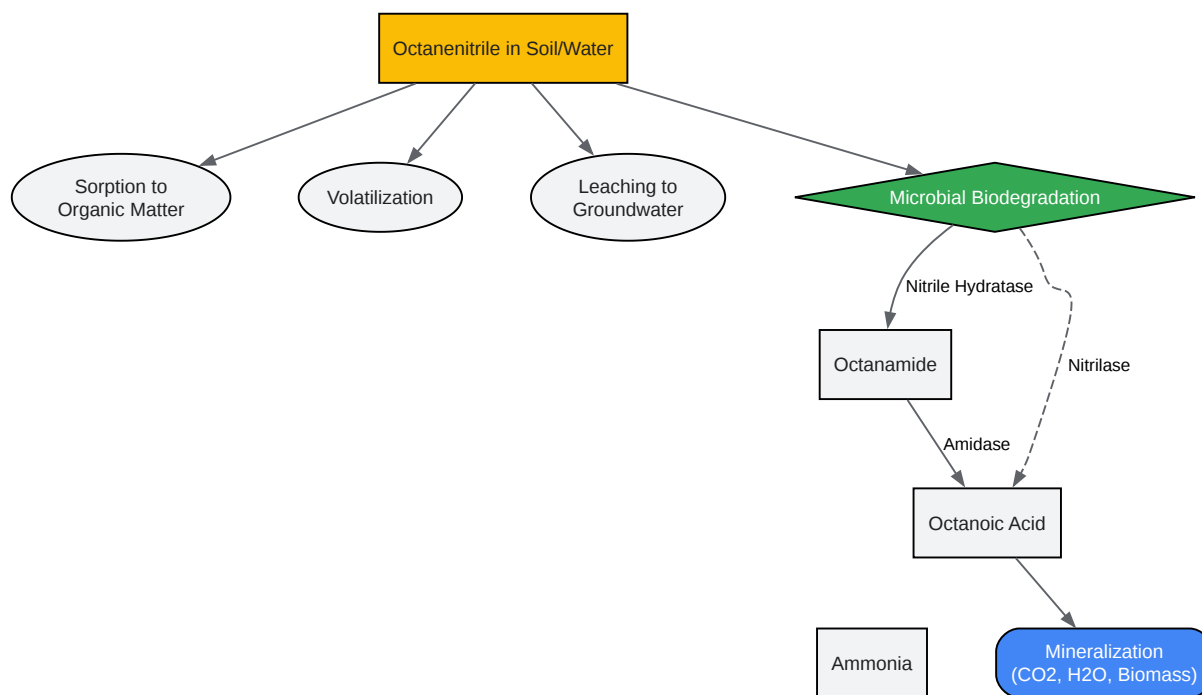
A summary of the estimated abiotic degradation data is provided in Table 2.

Degradation Process	Parameter	Estimated Value	Model/Source
Atmospheric Oxidation	OH Radical Reaction Rate Constant	$1.31 \times 10^{-11}$ cm <sup>3</sup> /molecule-sec	AOPWIN™ (EPI Suite™ v4.11)
Atmospheric Half-life (12-hr day, $1.5 \times 10^6$ OH/cm <sup>3</sup> )	0.98 days	AOPWIN™ (EPI Suite™ v4.11)	
Hydrolysis	pH 7 Half-life	Not estimated (negligible)	HYDROWIN™ (EPI Suite™ v4.00)[1]
pH 8 Half-life	Not estimated (negligible)	HYDROWIN™ (EPI Suite™ v4.00)[1]	

## Biotic Degradation

Biodegradation is expected to be a significant pathway for the removal of **octanenitrile** from soil and water. Microorganisms can utilize nitriles as a source of carbon and nitrogen through enzymatic pathways. The primary mechanisms involve either a one-step hydrolysis to a carboxylic acid and ammonia, catalyzed by a nitrilase, or a two-step process involving a nitrile hydratase to form an amide, followed by an amidase to yield the carboxylic acid and ammonia.

While specific experimental data for the ready or inherent biodegradability of **octanenitrile** are not readily available, predictions from the BIOWIN™ model in EPI Suite™ suggest that it is not readily biodegradable. The BIOWIN 3 model, which estimates the ultimate biodegradation timeframe, gives a value of 3.13, indicating that biodegradation may occur over weeks to months.[3] A conceptual model of **octanenitrile**'s fate in soil and water is shown in Figure 3.



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Figure 3: Conceptual model of **octanenitrile**'s fate in soil and water.

A summary of the estimated biotic degradation data is provided in Table 3.

Degradation Process	Parameter	Estimated Value	Model/Source
Aerobic Biodegradation	Ready Biodegradability	Does not biodegrade fast	BIOWIN™ (EPI Suite™ v4.11)
Ultimate Biodegradation Timeframe	3.13 (Weeks-Months)	BIOWIN 3 (EPI Suite™ v4.11)[3]	

## Mobility and Bioaccumulation

**Mobility:** The mobility of **octanenitrile** in soil is influenced by its tendency to adsorb to soil organic carbon. The soil organic carbon-water partitioning coefficient (Koc) is a key parameter for assessing this behavior. A higher Koc value indicates stronger adsorption and lower mobility. The KOCWIN™ model in EPI Suite™ can be used to estimate this value.

**Bioaccumulation:** The potential for **octanenitrile** to accumulate in aquatic organisms can be estimated by its bioconcentration factor (BCF). The BCF relates the concentration of a chemical in an organism to the concentration in the surrounding water at steady state. The BCFBAF™ model in EPI Suite™ provides an estimated BCF value based on the log Kow. A screening-level BCF of 30.3 L/kg has been reported, suggesting a low potential for bioaccumulation.[3]

## Experimental Protocols

Detailed methodologies for determining the environmental fate parameters of chemicals are outlined in various international guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

**Hydrolysis:** The rate of hydrolysis as a function of pH can be determined following the OECD Guideline 111. This method involves dissolving the test substance in sterile aqueous buffer solutions of different pH values (typically 4, 7, and 9) and monitoring its concentration over time at a constant temperature.

**Atmospheric Degradation:** The rate of reaction with hydroxyl radicals in the gas phase can be determined using a relative rate method, as described in protocols from the U.S. Environmental Protection Agency. This involves irradiating a mixture of the test substance, a reference compound with a known OH reaction rate constant, and an OH radical precursor (e.g., methyl nitrite) in a smog chamber and monitoring the relative decay of the test and reference compounds.

**Biodegradation:**

- **Ready Biodegradability:** Assessed using methods described in OECD Guideline 301. These tests screen for rapid and ultimate biodegradation in an aerobic aqueous medium. Common

methods include the CO<sub>2</sub> Evolution Test (OECD 301B) and the Closed Bottle Test (OECD 301D).

- **Inherent Biodegradability:** If a substance is not readily biodegradable, its potential for inherent biodegradation can be assessed using OECD Guideline 302. These tests use a higher concentration of microorganisms and a longer incubation period.

**Soil Sorption:** The adsorption/desorption behavior in soil is determined using the batch equilibrium method outlined in OECD Guideline 106. This involves equilibrating solutions of the test substance with soil samples of varying organic carbon content and measuring the distribution of the substance between the soil and water phases.

**Bioaccumulation:** The potential for bioaccumulation in fish is assessed following OECD Guideline 305. This involves exposing fish to the test substance in water and measuring its concentration in the fish tissue over time during an uptake and a depuration phase to determine the bioconcentration factor (BCF).

## Analytical Methods

The quantification of **octanenitrile** in environmental matrices such as water and soil typically involves extraction followed by chromatographic analysis. Gas chromatography (GC) coupled with a flame ionization detector (FID) or a mass spectrometer (MS) is a common and effective method for the analysis of volatile and semi-volatile organic compounds like **octanenitrile**. Sample preparation may involve liquid-liquid extraction for water samples and solvent extraction for soil and sediment samples.

This technical guide provides a foundational understanding of the environmental fate of **octanenitrile** based on available data and predictive models. Further experimental studies are recommended to definitively determine its degradation rates and environmental persistence.

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